

Synthesis of "Disperse Red 74" from 4-Nitrobenzenamine diazo

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Compound of Interest

Compound Name: Disperse Red 74

Cat. No.: B3029303

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Synthesis of Disperse Red 74: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide details the synthesis of the monoazo dye, **Disperse Red 74**, through the diazotization of 4-nitrobenzenamine and subsequent coupling with a synthesized aromatic amine. This document provides detailed experimental protocols, data summaries, and visual representations of the chemical pathways and workflows.

Overview of Disperse Red 74

Disperse Red 74 is a brilliant yellow-red disperse dye belonging to the single azo class of compounds. It is primarily used for dyeing and printing on polyester and its blended fabrics. Understanding its synthesis is crucial for researchers involved in dye chemistry, materials science, and potentially for the development of related chromophoric structures in other fields.

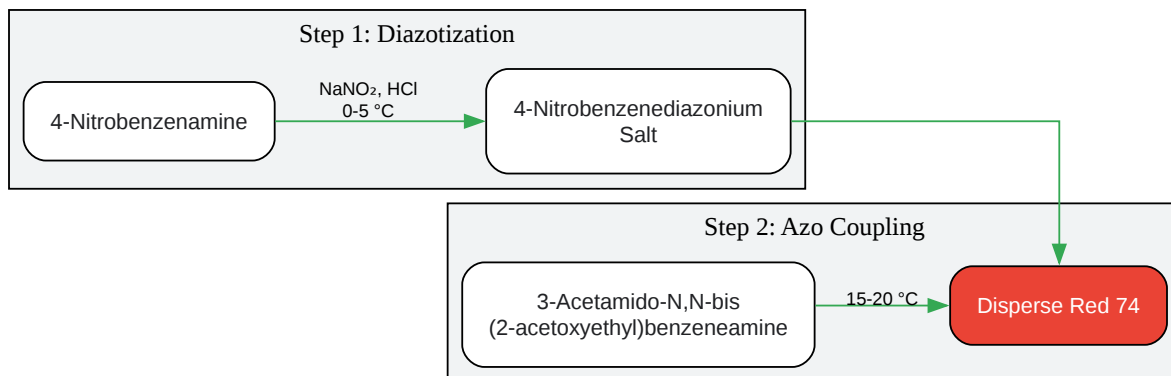
Chemical Properties

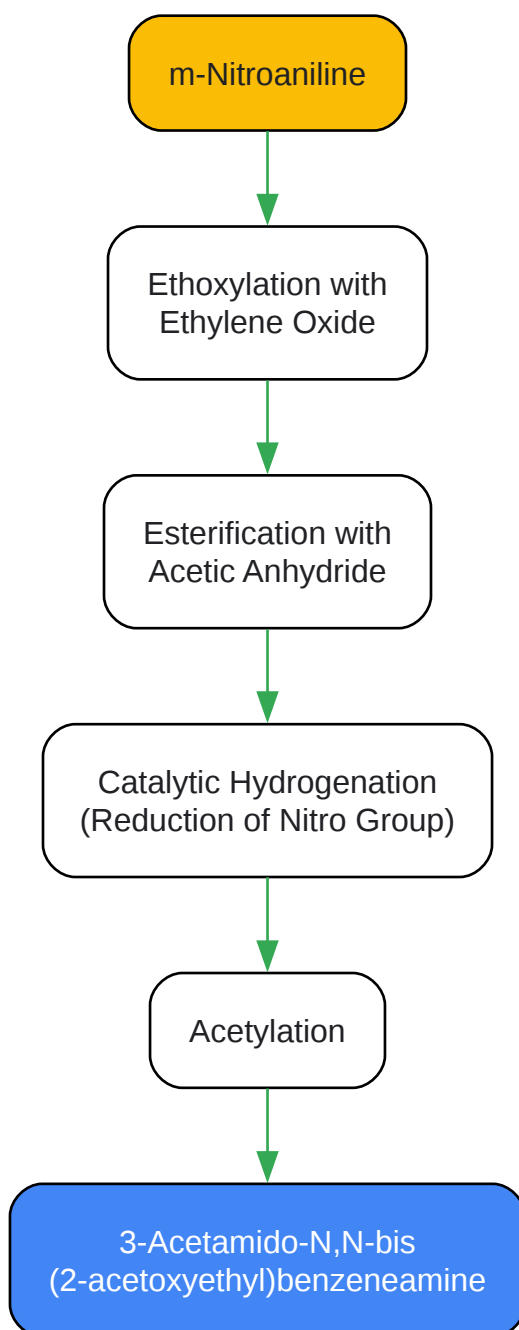
A summary of the key chemical properties of the starting material and the final product is presented in Table 1.

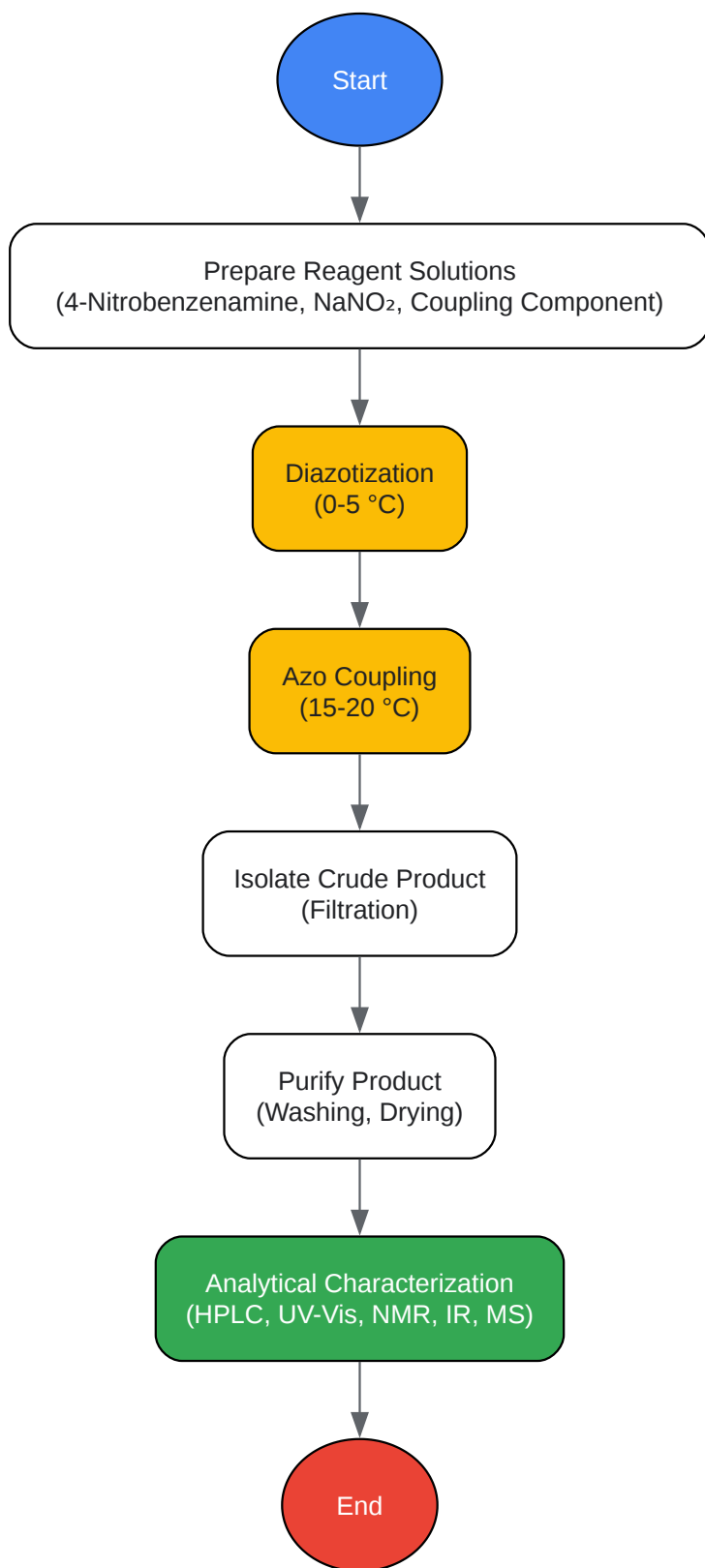
Property	4-Nitrobenzenamine	Disperse Red 74
Molecular Formula	C ₆ H ₆ N ₂ O ₂ [1][2][3][4]	C ₂₂ H ₂₅ N ₅ O ₇ [5][6]
Molecular Weight	138.12 g/mol [1]	471.46 g/mol [5][6]
CAS Number	100-01-6[1]	61703-11-5[5][6]
Appearance	Yellow or brown powder[1]	Dark reddish-brown to purple powder[5][6]
Solubility	Soluble in ethanol; slightly soluble in water.	Soluble in ethanol and acetone.[5][6]
Melting Point	146-149 °C[1][3]	Not readily available
Boiling Point	332 °C[1]	Not readily available
UV-Vis (λ _{max})	Not applicable	496 nm[6]

Synthesis Pathway

The synthesis of **Disperse Red 74** is a two-step process. The first step is the diazotization of 4-nitrobenzenamine to form a diazonium salt. The second step is the azo coupling of this diazonium salt with 3-Acetamido-N,N-bis(2-acetoxyethyl)benzeneamine.







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